

Peer-Reviewed Validation of Costunolide's Mechanism of Action

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Compound of Interest

Compound Name: *Dodonolide*

Cat. No.: *B1161511*

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Costunolide, a sesquiterpene lactone, has demonstrated significant anticancer activity in various preclinical studies. Its mechanism of action is multifaceted, primarily revolving around the induction of apoptosis and inhibition of cancer cell proliferation.

Comparison with Doxorubicin: A Standard Chemotherapeutic Agent

A common comparator for novel anticancer agents is Doxorubicin (DOX), a widely used chemotherapeutic drug. While effective, DOX is associated with significant cardiotoxicity.^{[1][2]} Costunolide has been investigated as a standalone agent and in combination with DOX, showing promise in enhancing anticancer efficacy while mitigating side effects.^{[1][2]}

Quantitative Data Summary

The following table summarizes the in vitro efficacy of Costunolide against human colon (HCT116) and breast (MDA-MB-231-Luc) cancer cell lines.

Compound	Cell Line	IC50 (μM)	Reference
Costunolide	HCT116	39.92	^[2]
Costunolide	MDA-MB-231-Luc	100.57	^[2]

IC50: The half-maximal inhibitory concentration, a measure of the potency of a substance in inhibiting a specific biological or biochemical function.

Experimental Protocols

Cell Viability Assay (MTT Assay)[\[2\]](#)

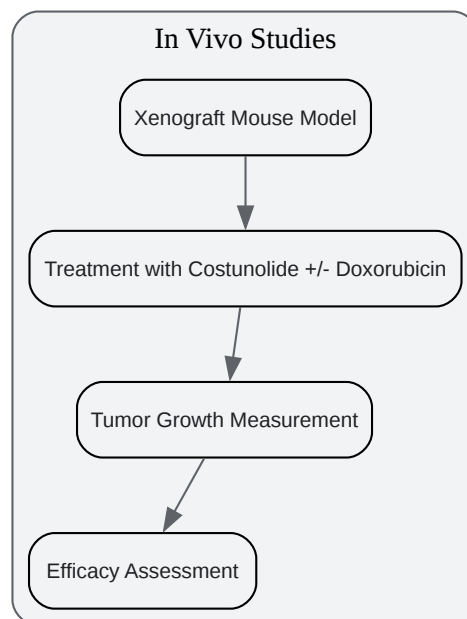
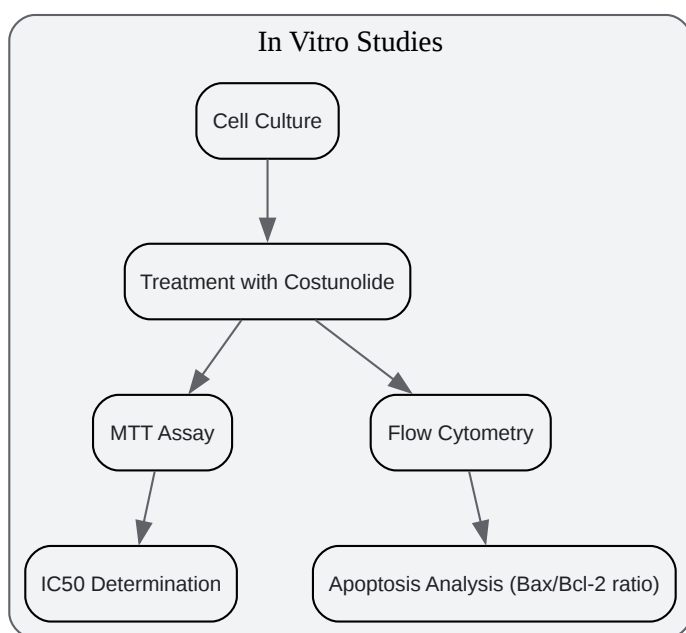
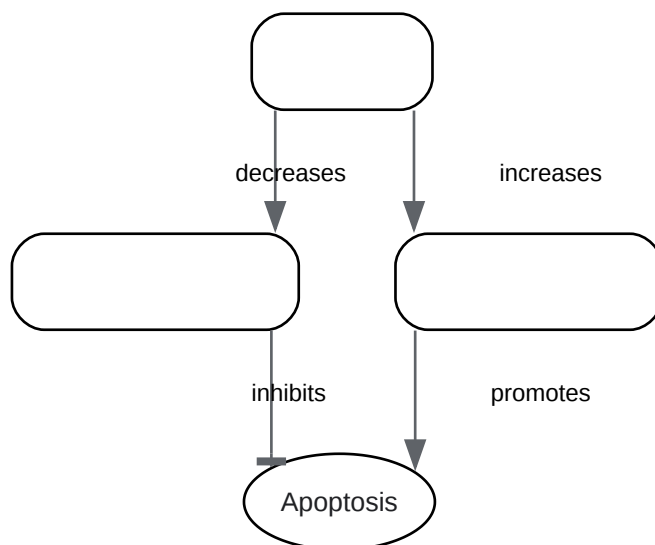
- **Cell Seeding:** Human colon (HCT116) and breast (MDA-MB-231-Luc) cancer cells were seeded in 96-well plates.
- **Treatment:** Cells were treated with varying concentrations of Costunolide.
- **Incubation:** Following treatment, cells were incubated for a specified period.
- **MTT Addition:** 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) solution was added to each well.
- **Formazan Solubilization:** The resulting formazan crystals were dissolved in a solubilization solution (e.g., DMSO).
- **Absorbance Measurement:** The absorbance was measured at a specific wavelength (e.g., 570 nm) using a microplate reader to determine cell viability. The IC50 values were then calculated.

Apoptosis Assessment by Flow Cytometry[\[2\]](#)

- **Cell Treatment:** Cancer cells were treated with Costunolide.
- **Protein Level Analysis:** The protein levels of B-cell lymphoma 2 (Bcl-2), an anti-apoptotic protein, and Bcl2-associated X (Bax), a pro-apoptotic protein, were assessed using flow cytometry.
- **Data Analysis:** An increase in the Bax/Bcl-2 ratio is indicative of apoptosis induction.

Signaling Pathway and Experimental Workflow Diagrams

The following diagrams illustrate the apoptotic signaling pathway induced by Costunolide and the general workflow of the experimental validation.



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References

- 1. Nanonutraceuticals: Anti-Cancer Activity and Improved Safety of Chemotherapy by Costunolide and Its Nanoformulation against Colon and Breast Cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Nanonutraceuticals: Anti-Cancer Activity and Improved Safety of Chemotherapy by Costunolide and Its Nanoformulation against Colon and Breast Cancer - PubMed [pubmed.ncbi.nlm.nih.gov]
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